

Tromantadine cost-effectiveness versus other antivirals

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tromantadine

CAS No.: 53783-83-8

Cat. No.: S007015

[Get Quote](#)

Tromantadine Overview and Mechanism of Action

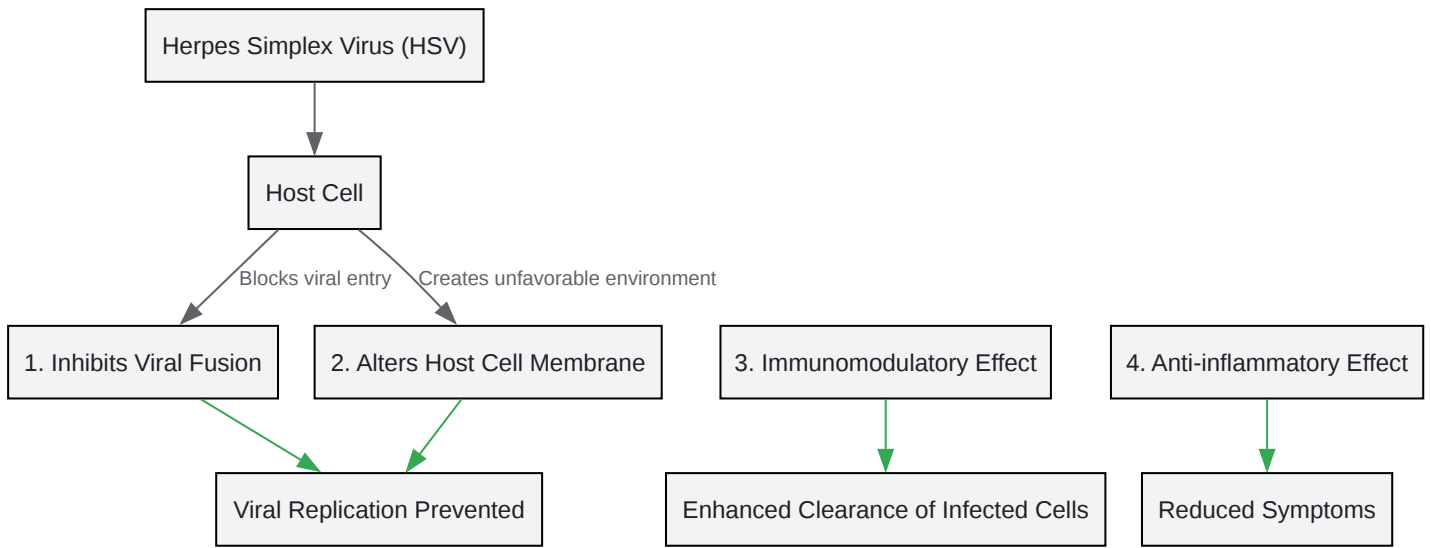
Tromantadine is an antiviral medication used primarily for the treatment of infections caused by the **Herpes Simplex Virus (HSV)** [1] [2]. Its mechanism is distinct from many other antivirals and involves multiple steps to inhibit viral replication early in its lifecycle [1].

The table below summarizes its known characteristics based on available data:

Feature	Description
Drug Class	Adamantane derivative [1].
Primary Indications	Herpes simplex virus (HSV) infections [1] [2].
Mechanism of Action	Multifaceted: inhibits viral fusion with the host cell membrane; alters host membrane fluidity; exhibits immunomodulatory and anti-inflammatory effects [1].
Available Formulations	Topical gel [2].
Cost-Effectiveness	Not identified in the available literature.

Feature	Description
Data	

This multifaceted mechanism can be visualized in the following pathway:



[Click to download full resolution via product page](#)

Comparative Antiviral Profiles

While a direct cost comparison is not available, contrasting **Tromantadine** with other antiviral classes highlights key therapeutic differences. The following table compares drugs based on their mechanisms, indications, and available economic evidence.

Antiviral / Class	Primary Mechanism of Action	Key Indications	Cost-Effectiveness Evidence
Tromantadine	Inhibits viral fusion & alters host cell	Herpes Simplex Virus (HSV) [1]	Not available in searched literature.

Antiviral / Class	Primary Mechanism of Action	Key Indications	Cost-Effectiveness Evidence
	membrane (Herpesvirus-specific) [1].	[2].	
M2 Ion Channel Inhibitors (e.g., Amantadine)	Blocks M2 proton channel, preventing viral uncoating (Influenza A only) [3].	Influenza A (now largely obsolete due to resistance) [3].	Not covered in recent reviews.
Neuraminidase Inhibitors (e.g., Oseltamivir, Zanamivir)	Inhibits neuraminidase enzyme, preventing viral release from host cells [3].	Influenza A and B [3].	Yes; compared against each other and placebo. Oseltamivir can be cost-effective but varies by setting [4] [5].
Polymerase Inhibitors (e.g., Baloxavir)	Inhibits cap-dependent endonuclease, blocking viral mRNA synthesis [4] [3].	Influenza A and B [4].	Yes; associated with reduced complications and favorable cost-effectiveness profiles in certain scenarios [4] [6].

How to Approach the Data Gap on Tromantadine

The lack of Tromantadine cost-effectiveness data in the literature is likely due to several factors:

- **Focused Indication and Formulation:** As a topical treatment primarily for herpes labialis (cold sores) and limited cutaneous HSV infections, its market size and systemic health economic impact are smaller than drugs for widespread diseases like influenza or COVID-19 [2].
- **Generics and Market Factors:** As an older drug, its economic profile may not be an active subject of new research compared to novel, high-cost therapeutics.

To conduct your own comparative analysis, consider these approaches:

- **Define the Comparator:** The most relevant comparators would be other topical HSV treatments (e.g., docosanol, acyclovir cream) and oral HSV antivirals (e.g., acyclovir, valacyclovir).
- **Model Key Parameters:** Build a cost-effectiveness model incorporating:
 - **Drug Acquisition Cost:** Prices for **Tromantadine** and its comparators.

- **Efficacy Data:** Look for clinical trials or meta-analyses comparing time to healing, symptom reduction, and recurrence rates.
- **Key Outcomes:** Include measures like **cost per cured episode**, **cost per day of symptom reduction**, and impact on quality of life.
- **Consult Specialist Databases:** Economic evaluations are often found in specialized databases like the **NHS Economic Evaluation Database (NHS EED)**, **Tufts CEA Registry**, or country-specific health technology assessment (HTA) agency websites.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. What is the mechanism of Tromantadine Hydrochloride? [synapse.patsnap.com]
2. Tromantadine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Antiviral Drugs in Influenza - PMC - PubMed Central [pmc.ncbi.nlm.nih.gov]
4. Comparison of Antiviral Agents for Seasonal Influenza ... [pmc.ncbi.nlm.nih.gov]
5. Cost-Effectiveness of Antiviral Treatments for Pandemics and ... [pmc.ncbi.nlm.nih.gov]
6. Model-based cost-effectiveness analysis of oral antivirals ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Tromantadine cost-effectiveness versus other antivirals].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b007015#tromantadine-cost-effectiveness-versus-other-antivirals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com